

Application Notes and Protocols: 2-Nitroamino-2-imidazoline in Material Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroamino-2-imidazoline

Cat. No.: B121679

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material science applications of **2-Nitroamino-2-imidazoline**, including its properties, synthesis, and potential uses. While its application in pharmaceuticals and agrochemicals as a synthetic intermediate is noted, this document focuses on its emerging role in material science.^[1]

Overview of 2-Nitroamino-2-imidazoline

2-Nitroamino-2-imidazoline (CAS No. 5465-96-3) is a heterocyclic compound featuring a nitroamino group attached to an imidazoline ring.^[1] Its unique chemical structure makes it a subject of interest for various applications, including as a precursor in organic synthesis and potentially as a functional component in advanced materials.^[1]

Table 1: Physicochemical Properties of **2-Nitroamino-2-imidazoline**

Property	Value	References
Molecular Formula	C ₃ H ₆ N ₄ O ₂	[1][2]
Molecular Weight	130.11 g/mol	[1][2]
Appearance	White to almost white crystalline powder	[1]
Melting Point	222 °C	[1]
Solubility	Soluble in DMSO (~10 mg/ml) and DMF (~5 mg/ml)	[3]
Purity	≥ 98% (HPLC)	[1]
UV/Vis. (λ _{max})	266 nm	[3]

Applications in Material Science

The primary application of **2-Nitroamino-2-imidazoline** in material science is as a synthetic intermediate. Its potential for direct incorporation into materials to enhance their properties is an area of ongoing research.

2-Nitroamino-2-imidazoline serves as an intermediate in the synthesis of novel neonicotinoid structures. These structures can be used for the covalent modification of wood, offering an environmentally friendly method for protection against insects.[3][4]

There is potential for **2-Nitroamino-2-imidazoline** to be incorporated into polymer matrices to improve their mechanical and thermal properties.[1] The presence of the nitro group and the imidazoline ring could enhance intermolecular interactions within the polymer, potentially leading to increased strength and thermal stability. However, specific quantitative data on the performance of such composites are not yet widely available.

Nitroimidazole derivatives are a known class of energetic materials.[5] These compounds are investigated for their high density, thermal stability, and explosive performance. While specific energetic properties for **2-Nitroamino-2-imidazoline** are not detailed in publicly available literature, related complex nitroimidazole-fused ring structures exhibit high densities (e.g., 2.35-2.49 g/cm³) and high decomposition temperatures (>290 °C).[5][6]

Table 2: Energetic Properties of Related Nitroimidazole Compounds

Compound	Density (g/cm ³)	Decomposition Temp. (°C)	Mechanical Sensitivity	Reference
Fused-Ring Nitroimidazole 1	2.49	> 290	IS > 40 J, FS > 360 N	[5][6]
Fused-Ring Nitroimidazole 2	2.35	> 290	IS > 40 J, FS > 360 N	[5][6]
2,4,5-trinitroimidazoles	>1.75	>198	N/A	[7]

IS = Impact Sensitivity, FS = Friction Sensitivity. Higher values indicate lower sensitivity.

Experimental Protocols

The following protocol is based on a one-pot synthesis process for 2-nitroimino imidazolidine. [8]

Materials:

- Sulfuric acid (98%)
- Guanidine nitrate (97%)
- Water
- Aqueous ammonia (22%)
- Ethylene diamine

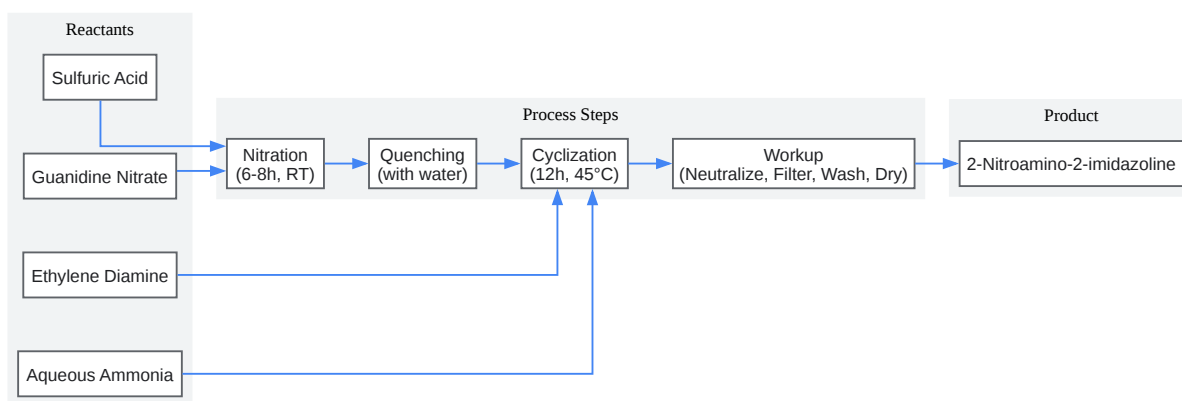
Procedure:

- In a reaction flask, cool 49 g (0.5 moles) of 98% sulfuric acid to 5°C.
- Slowly add 30.5 g (0.25 moles) of 97% guanidine nitrate to the cooled sulfuric acid.

- Stir the reaction mass at room temperature for 6-8 hours.
- Quench the reaction by adding 40 g of water.
- To the resulting mass, add 445 g of 22% aqueous ammonia, followed by the addition of 120 g of ethylene diamine.
- Heat the reaction mass to 45°C and stir at this temperature for 12 hours.
- Cool the mass, neutralize it, and then filter the precipitate.
- Wash the filtered solid with 680 g of water and dry to obtain **2-Nitroamino-2-imidazoline**.

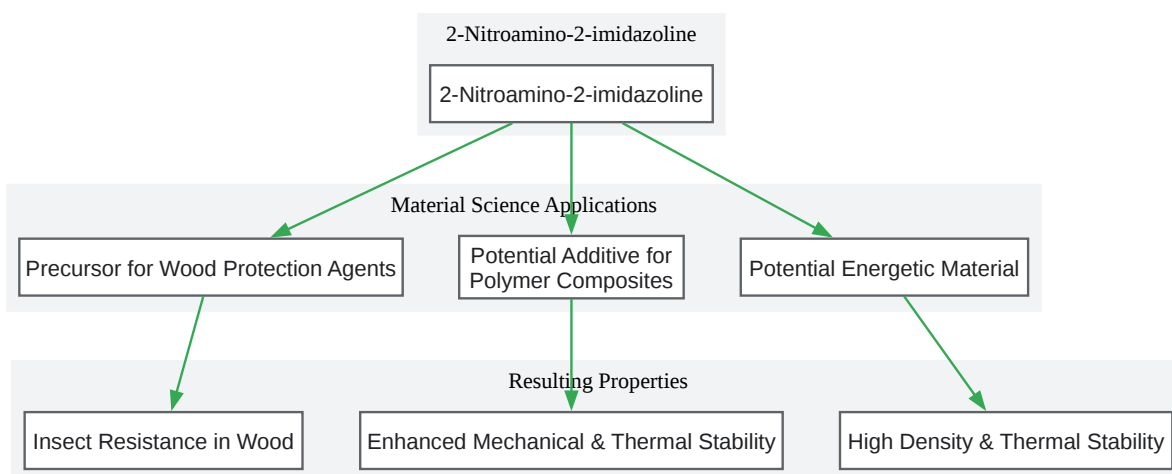
Expected Yield: Approximately 182 g (70% yield) with a purity of about 96%.^[8]

Visualizations



[Click to download full resolution via product page](#)

Caption: One-pot synthesis workflow for **2-Nitroamino-2-imidazoline**.



[Click to download full resolution via product page](#)

Caption: Logical relationships of **2-Nitroamino-2-imidazoline** in material science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Nitroamino-2-imidazoline | C₃H₆N₄O₂ | CID 410042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. apps.dtic.mil [apps.dtic.mil]
- 8. WO2020058807A1 - A manufacturing process for 2-nitroimino heterocyclic compounds - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Nitroamino-2-imidazoline in Material Science]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121679#use-of-2-nitroamino-2-imidazoline-in-material-science-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com